

## Essential Safety and Operational Guide for Handling Feruloyltyramine

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Compound of Interest		
Compound Name:	FeruloyItyramine	
Cat. No.:	B1665223	Get Quote

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Feruloyltyramine**, tailored for researchers, scientists, and drug development professionals. By adhering to these procedural steps, laboratories can ensure a safe environment and proper management of this chemical compound.

#### **Personal Protective Equipment (PPE)**

When handling **Feruloyltyramine**, especially in its solid, powdered form, adherence to the following Personal Protective Equipment (PPE) guidelines is mandatory to prevent skin contact, eye exposure, and inhalation.

PPE Category	Item	Specification	
Hand Protection	Gloves	Chemical-resistant nitrile gloves.	
Eye Protection	Safety Goggles	Chemical splash goggles.	
Body Protection	Lab Coat	Standard laboratory coat.	
Respiratory Protection	Facemask	A facemask should be worn to prevent inhalation of the powder.	

## **Quantitative Safety Data**



While a specific Occupational Exposure Limit (OEL) for **Feruloyltyramine** has not been established, a 90-day subchronic toxicity study in rats provides a No Observed Adverse Effect Level (NOAEL). This data is critical in assessing the compound's toxicological profile.

Metric	Value	Species	Sex
No Observed Adverse Effect Level (NOAEL)	1474 mg/kg body weight/day	Rat	Male
1958 mg/kg body weight/day	Rat	Female	

In vitro genotoxicity studies, including the Ames test and a micronucleus assay, have shown **Feruloyltyramine** to be non-genotoxic[1].

## **Experimental Protocol Summary: 90-Day Rodent Toxicity Study**

The NOAEL was determined through a 90-day subchronic toxicity study where Sprague Dawley rats were administered N-trans-**feruloyltyramine** in their diet at concentrations of 5000, 10,000, and 20,000 ppm[1]. Throughout the study, clinical observations, body weight, food consumption, and clinical pathology were monitored. At the conclusion of the 90-day period, a full necropsy and histopathological examination were performed. The study concluded that at the tested dose levels, there were no adverse findings related to the administration of N-trans-**feruloyltyramine**[1].

### **Operational Plan: Handling Feruloyltyramine**

- 1. Preparation and Engineering Controls:
- Ensure a well-ventilated work area. A chemical fume hood is recommended when handling larger quantities or if there is a risk of aerosolization.
- Designate a specific area for handling **Feruloyltyramine** to minimize contamination.
- Ensure safety showers and eyewash stations are readily accessible.



#### 2. Donning PPE:

- Before handling the compound, put on all required PPE as specified in the table above.
- 3. Weighing and Aliquoting:
- Handle Feruloyltyramine as a solid powder with care to avoid creating dust.
- Use a spatula or other appropriate tools for transfer.
- If creating solutions, add the solid to the solvent slowly to avoid splashing.
- 4. Post-Handling:
- Thoroughly clean the work area with an appropriate solvent and decontaminating solution.
- Properly remove and dispose of contaminated PPE.
- Wash hands thoroughly with soap and water after handling is complete.

#### **Disposal Plan**

**Feruloyltyramine** is classified as hazardous to the aquatic environment (H400: Very toxic to aquatic life; H410: Very toxic to aquatic life with long lasting effects). Therefore, proper disposal is critical to prevent environmental contamination.

- 1. Waste Segregation and Collection:
- Collect all solid waste contaminated with Feruloyltyramine (e.g., weighing paper, contaminated gloves, and pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
- Collect all liquid waste containing Feruloyltyramine in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatible.
- 2. Container Labeling:



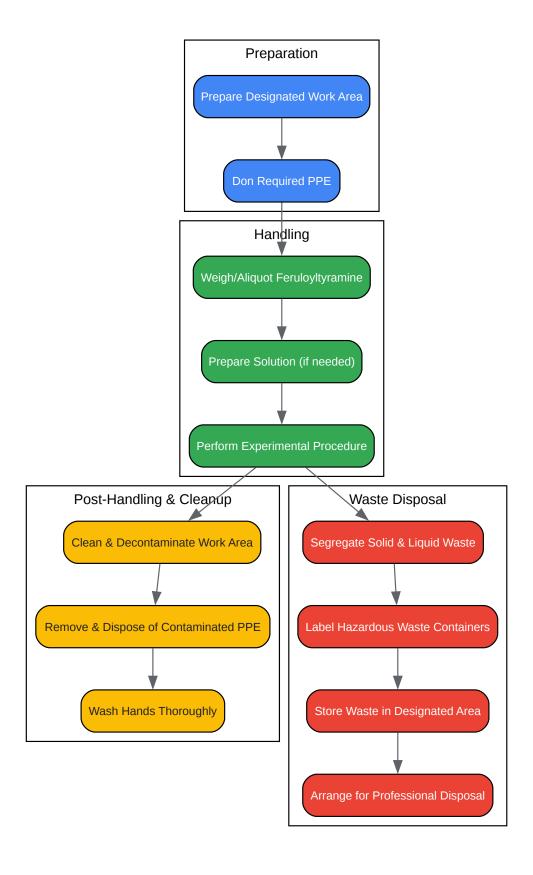




- Label all waste containers with "Hazardous Waste," the full chemical name
  "Feruloyltyramine," and the appropriate hazard pictograms (environmentally hazardous).
- 3. Storage:
- Store hazardous waste containers in a designated, secure area away from general laboratory traffic.
- 4. Final Disposal:
- Arrange for the collection and disposal of the hazardous waste through a licensed environmental waste management company.
- Do not dispose of **Feruloyltyramine** down the drain or in regular trash.

# Workflow for Handling and Disposal of Feruloyltyramine





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Caption: Workflow for the safe handling and disposal of Feruloyltyramine.





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#### References

- 1. researchgate.net [researchgate.net]
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